

Vibunazole Stock Solution: Preparation and Storage Protocols

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Compound of Interest

Compound Name: **Vibunazole**
Cat. No.: **B10801148**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of **vibunazole** stock solutions for research and developmental purposes. **Vibunazole** (also known as BAY N7133) is a triazole antifungal agent. Adherence to these guidelines is crucial for ensuring the stability, and reliable performance of **vibunazole** in experimental settings.

Physicochemical and Solubility Data

Vibunazole is a white to off-white solid.^[1] Proper solubilization and storage are critical for maintaining its chemical integrity and biological activity. The following tables summarize the key physicochemical properties and solubility of **vibunazole**.

Table 1: Physicochemical Properties of **Vibunazole**^[1]

Property	Value
CAS Number	80456-55-9
Molecular Formula	C ₁₅ H ₂₀ ClN ₃ O ₂
Molecular Weight	309.79 g/mol
Appearance	White to off-white solid

Table 2: Solubility of **Vibunazole**^[1]

Solvent	Solubility	Notes
DMSO	100 mg/mL (322.80 mM)	Ultrasonic treatment may be needed. Hygroscopic DMSO can affect solubility; use newly opened solvent.

Experimental Protocols

Preparation of a 100 mM Vibunazole Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **vibunazole** in dimethyl sulfoxide (DMSO).

Materials:

- **Vibunazole** powder (CAS 80456-55-9)
- Anhydrous, high-purity DMSO
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional)
- Pipettes and sterile filter tips

Procedure:

- Pre-weighing Preparation: Allow the **vibunazole** powder vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **vibunazole** powder in a sterile vial. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 30.98 mg of **vibunazole**.

- Solvent Addition: Add the calculated volume of DMSO to the vial containing the **vibunazole** powder. For a 100 mM solution with 30.98 mg of **vibunazole**, add 1 mL of DMSO.
- Dissolution: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.[1]
- Sterilization (Optional): If required for the experimental application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[1]
- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Storage and Stability

Proper storage is essential to maintain the stability of **vibunazole** stock solutions.

Table 3: Storage Conditions for **Vibunazole**[1]

Form	Storage Temperature	Duration	Notes
Solid Powder	4°C	Protect from light	
Stock Solution in DMSO	-20°C	1 month	Protect from light
	-80°C	6 months	Protect from light

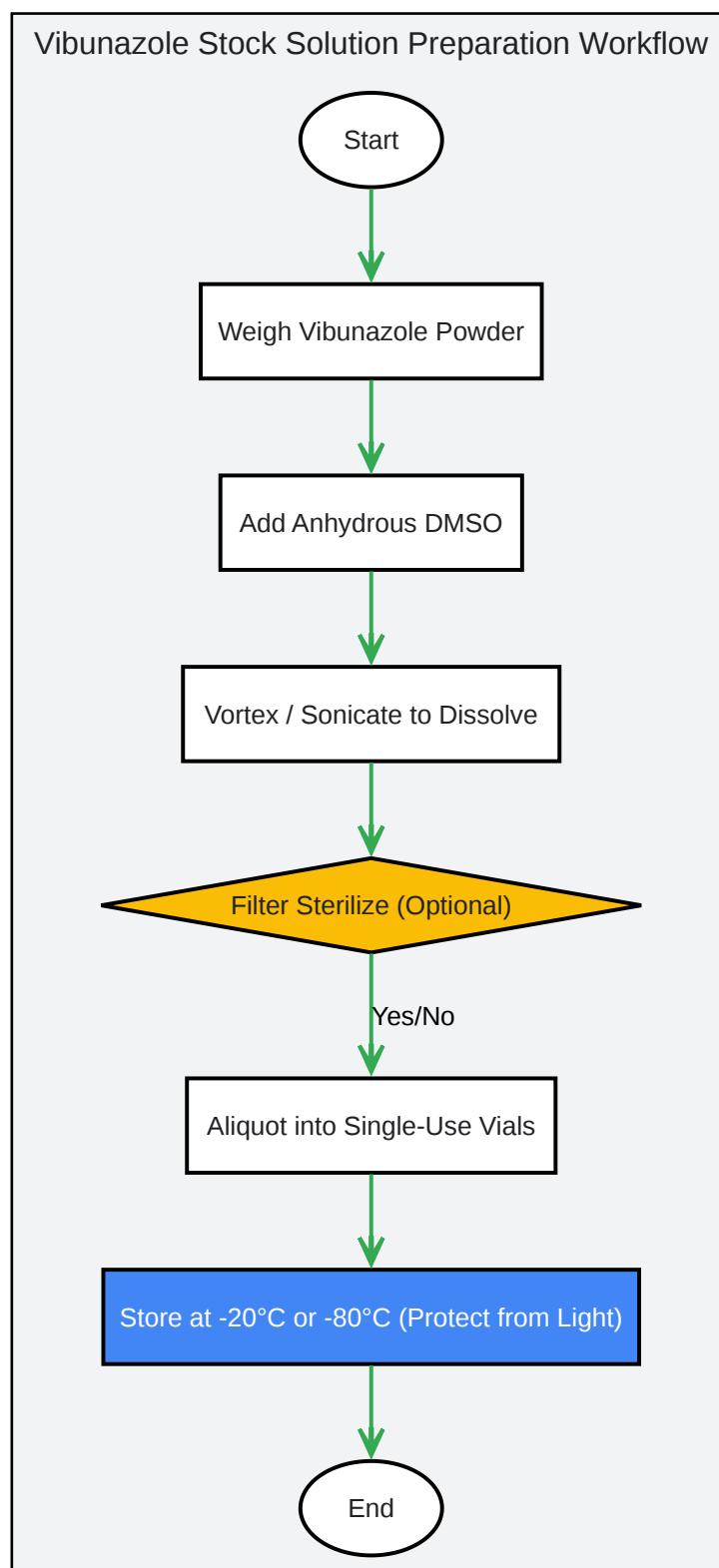
Key Recommendations:

- Light Protection: **Vibunazole** solutions should be protected from light during storage.[1] Use amber vials or wrap clear vials in aluminum foil.
- Avoid Freeze-Thaw Cycles: Repeated freezing and thawing can degrade the compound. Aliquoting into single-use volumes is highly recommended.[1]

- Hygroscopic Nature of DMSO: DMSO is hygroscopic and can absorb moisture from the air, which may impact the solubility and stability of **vibunazole**. Use anhydrous DMSO and keep vials tightly sealed.[1]

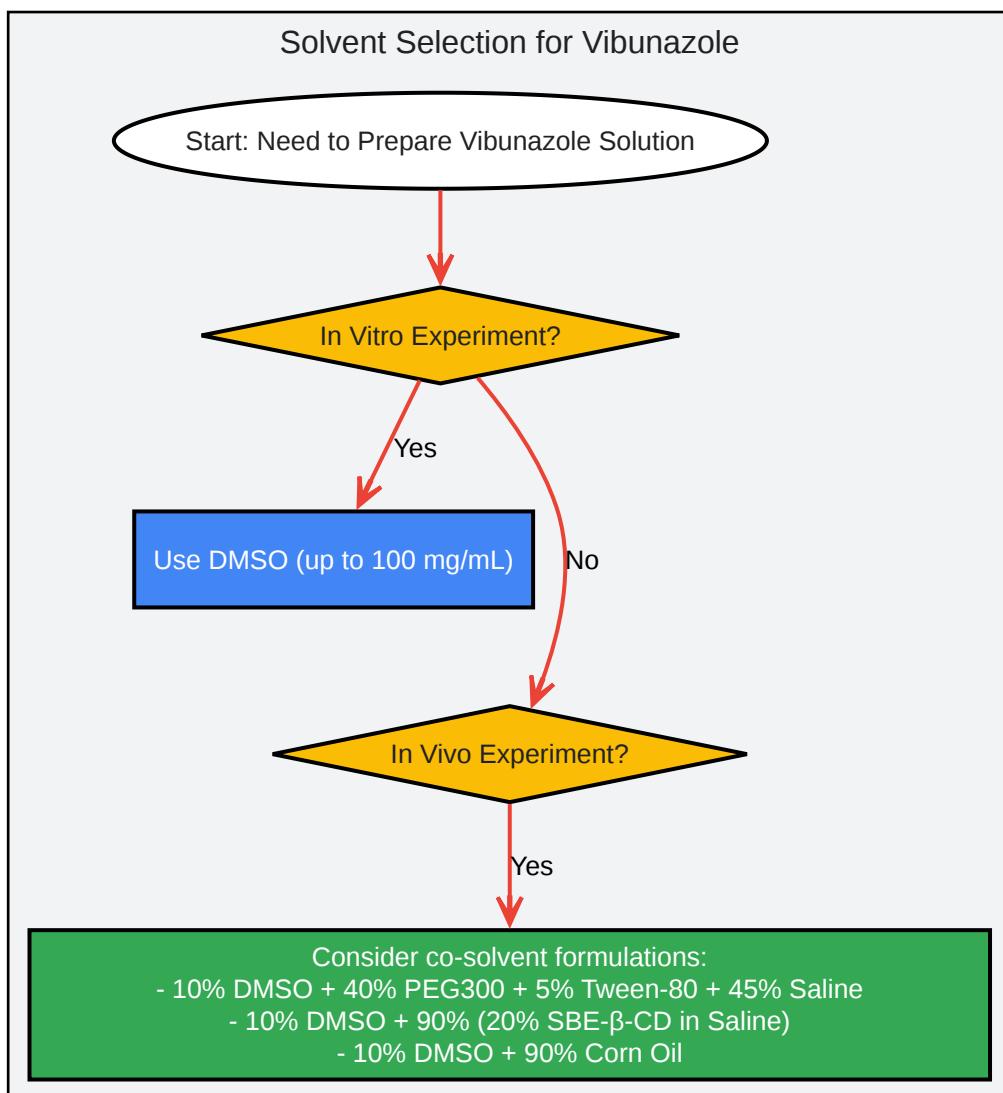
Visualizations

The following diagrams illustrate the workflow for preparing a **vibunazole** stock solution and a decision-making process for solvent selection.



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Caption: Workflow for the preparation of a **vibunazole** stock solution.

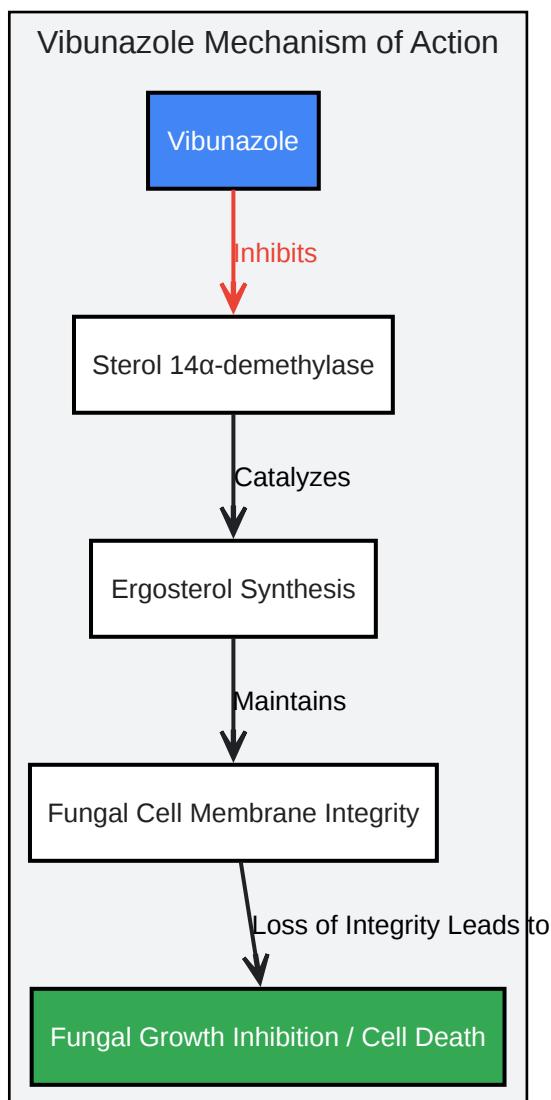


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Caption: Decision tree for selecting a suitable solvent system for **vibunazole**.

Mechanism of Action

Vibunazole is a triazole antifungal agent.^[1] Like other azole antifungals, its mechanism of action is the inhibition of sterol 14 α -demethylase, a key enzyme in the ergosterol biosynthesis pathway in fungi. Ergosterol is an essential component of the fungal cell membrane. By inhibiting its synthesis, **vibunazole** disrupts membrane integrity, leading to the inhibition of fungal growth and cell death.



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References

- 1. medchemexpress.com [medchemexpress.com]

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